

Personal protective equipment for handling Methyl 4-methyl-4-nitropentanoate

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Compound of Interest

Compound Name: **Methyl 4-methyl-4-nitropentanoate**

Cat. No.: **B090775**

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Essential Safety and Handling Guide for Methyl 4-methyl-4-nitropentanoate

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides immediate, essential safety and logistical information for **Methyl 4-methyl-4-nitropentanoate** (CAS No. 16507-02-1), a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2]} Adherence to these procedural steps is critical for ensuring laboratory safety.

Hazard and Safety Data

Methyl 4-methyl-4-nitropentanoate is classified with the GHS07 pictogram, indicating it is an irritant.^{[1][2]} Key hazard and safety information is summarized below.

Property	Value	Source(s)
GHS Pictogram	GHS07 (Exclamation mark)	[1] [2]
Signal Word	Warning	[1] [2]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1] [2]
Physical State	Liquid	[1]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Storage Class	10 - Combustible liquids	[1]
Target Organs	Respiratory system	[1]
Precautionary Codes	P261, P264, P271, P280, P302+P352, P305+P351+P338, P501	[1] [2]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **Methyl 4-methyl-4-nitropentanoate** in a laboratory setting.

- Engineering Controls: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[\[2\]](#)
- Personal Protective Equipment (PPE): Before beginning work, ensure proper PPE is worn. This includes:
 - Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)
 - Hand Protection: Chemical-resistant gloves. Inspect gloves for integrity before each use.[\[1\]](#)

- Respiratory Protection: If ventilation is inadequate or there is a risk of aerosolization, use a respirator with a type ABEK (EN14387) filter.[\[1\]](#)
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Handling:
 - Avoid breathing vapors or mist.[\[2\]](#)
 - Prevent contact with skin and eyes.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Keep the container tightly closed when not in use.
- Storage: Store the chemical in a cool, dry, and well-ventilated area away from heat and ignition sources.[\[2\]](#) Keep containers tightly sealed.

Spill Management and First Aid

In Case of a Spill:

- Evacuate the area and ensure adequate ventilation.
- Eliminate all ignition sources.
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
- Collect the absorbed material into a suitable, sealed container for disposal.

First Aid Measures:

- After Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[2\]](#) If skin irritation occurs, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#) If eye irritation persists, get medical advice/attention.

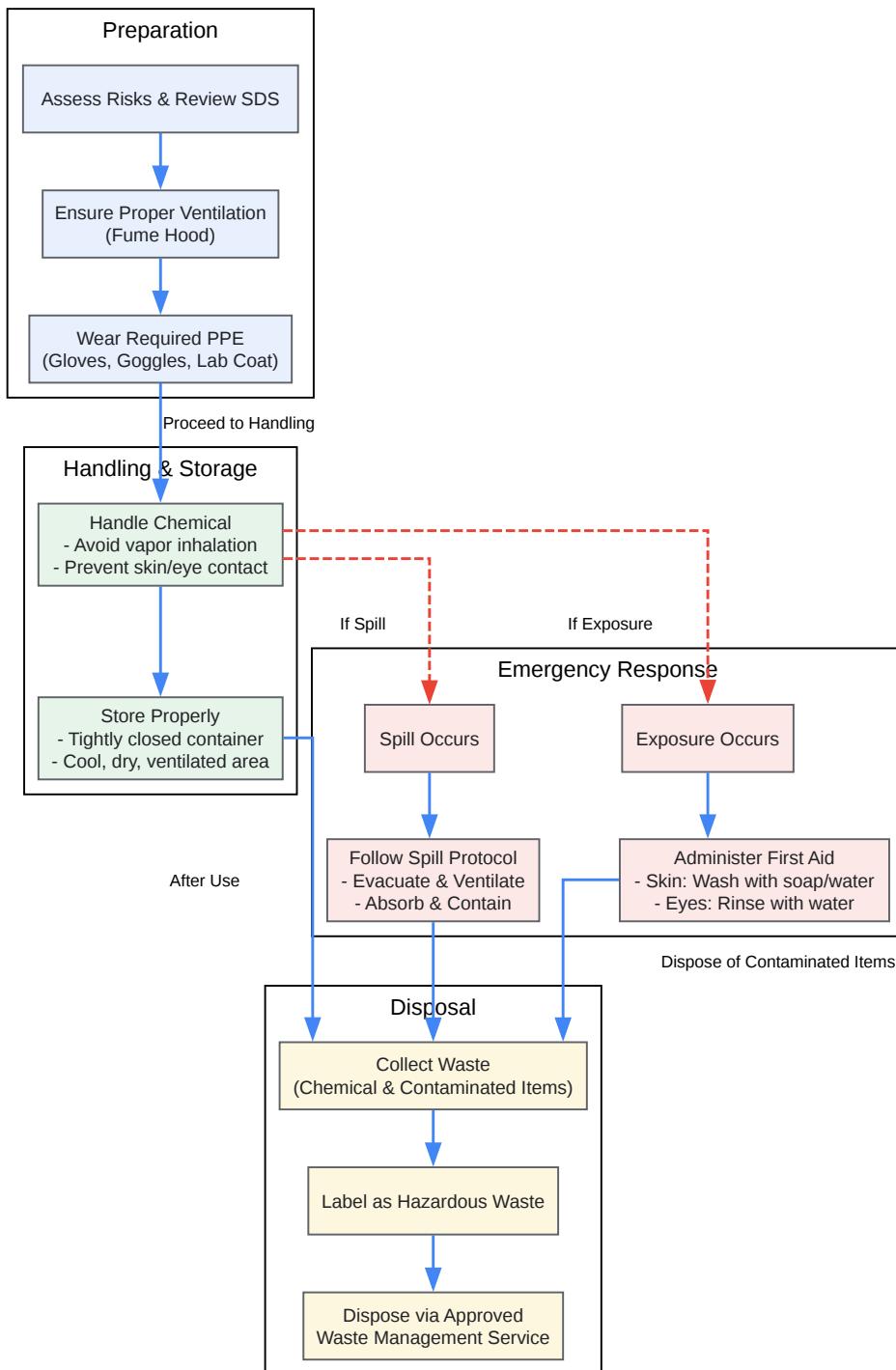
- If Inhaled: Move the person to fresh air. If respiratory symptoms develop, seek medical attention.
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical advice.

Disposal Plan

All waste materials must be treated as hazardous waste.

- Waste Collection: Collect surplus **Methyl 4-methyl-4-nitropentanoate** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- Disposal: Dispose of the contents and the container through a licensed waste disposal company, in accordance with all local, state, and federal regulations.^[3] Do not dispose of down the drain or in general trash.

Workflow for Safe Handling of Methyl 4-methyl-4-nitropentanoate

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Caption: Safe Handling and Disposal Workflow.

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References

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- 2. Methyl 4-methyl-4-nitropentanoate | C7H13NO4 | CID 247995 - PubChem [pubchem.ncbi.nlm.nih.gov]
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